

In-Depth Technical Guide: Safety and Handling of Ethyl-thiazol-2-YL-amine

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Compound of Interest

Compound Name: *Ethyl-thiazol-2-YL-amine*

Cat. No.: *B081599*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **Ethyl-thiazol-2-YL-amine** (CAS No. 13472-75-8), also known as N-Ethyl-1,3-thiazol-2-amine. The information presented is intended for use by trained professionals in a laboratory or drug development setting.

Chemical Identification and Physical Properties

Ethyl-thiazol-2-YL-amine is a substituted thiazole derivative. Its fundamental properties are summarized in the table below.

Property	Value	Reference
Chemical Name	N-Ethyl-1,3-thiazol-2-amine	[1]
CAS Number	13472-75-8	[1]
Molecular Formula	C ₅ H ₈ N ₂ S	[2]
Molecular Weight	128.20 g/mol	[2]
Appearance	Not specified	
Melting Point	52.5-53.5 °C	
Boiling Point	191.4±23.0 °C (Predicted)	
Density	1.185±0.06 g/cm ³ (Predicted)	

Hazard Identification and Classification

Ethyl-thiazol-2-YL-amine is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed [1]
Acute Toxicity, Dermal	Not specified	H312: Harmful in contact with skin
Skin Corrosion/Irritation	2	H315: Causes skin irritation [1]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage [1]
Acute Toxicity, Inhalation	Not specified	H332: Harmful if inhaled
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Signal Word: Danger

Hazard Pictograms:

[GHS Hazard Pictograms](#)

Toxicological Information

Detailed quantitative toxicological data for **Ethyl-thiazol-2-YL-amine** is not readily available in the public domain. The hazard classifications indicate that the substance is harmful if swallowed, inhaled, or in contact with skin, and can cause severe eye damage and skin and respiratory irritation.[\[1\]](#)

Handling and Storage

4.1. Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust or vapors.
- Ensure that eyewash stations and safety showers are readily accessible.

4.2. Personal Protective Equipment (PPE):

Protection Type	Recommendation
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear impervious gloves (e.g., nitrile rubber) and a lab coat. Change gloves frequently and after contact with the substance.
Respiratory Protection	If working outside of a fume hood or if dust/vapors are generated, use a NIOSH-approved respirator with an appropriate cartridge.

4.3. General Hygiene:

- Avoid contact with skin, eyes, and clothing.

- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly after handling.

4.4. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[3]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (see Section 4.2). Avoid breathing dust or vapors.

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Sweep up and shovel into a suitable container for disposal. Avoid creating dust. Ventilate the area and wash the spill site after material pickup is complete.

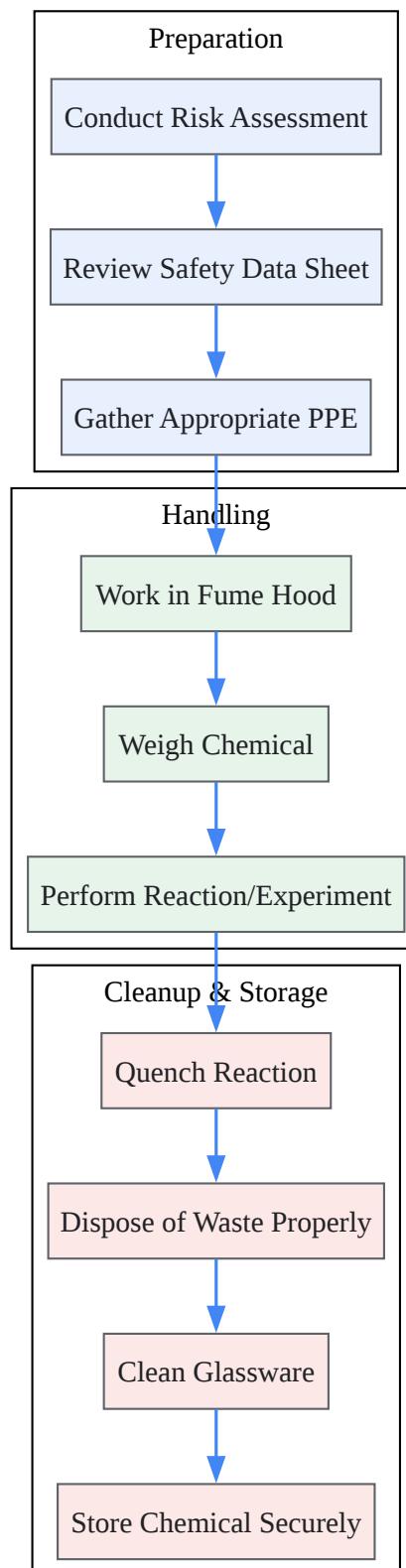
Experimental Protocols

While a specific, detailed synthesis protocol for N-Ethyl-1,3-thiazol-2-amine was not found in the surveyed literature, a general and widely used method for the synthesis of N-substituted-2-aminothiazoles is the Hantzsch thiazole synthesis. This reaction typically involves the condensation of an α -haloketone with a thiourea derivative.

General Procedure for the Synthesis of N-substituted-4-arylthiazol-2-amines:[4]

- Reactants:
 - Substituted N-ethylthiourea (1 equivalent)
 - Substituted α -bromoacetophenone (1 equivalent)
 - Base (e.g., potassium carbonate, 1 equivalent)
 - Solvent (e.g., Dimethylformamide - DMF)
- Procedure: a. In a round-bottom flask, combine the substituted N-ethylthiourea, the substituted α -bromoacetophenone, and the base in the solvent. b. Reflux the reaction mixture for a specified time (typically monitored by Thin Layer Chromatography - TLC). c. After the reaction is complete, concentrate the mixture under reduced pressure. d. Wash the residue with water. e. Recrystallize the crude product from a suitable solvent (e.g., ethanol) to obtain the purified N-substituted-4-arylthiazol-2-amine.

Logical Workflow for Safe Handling and Experimentation:



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Experimental Workflow for **Ethyl-thiazol-2-YL-amine**

Disposal Considerations

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Chemical waste should be handled by a licensed professional waste disposal service.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). Users should always consult the SDS for the most current and complete safety information before handling this chemical.

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